

Physical and chemical properties of Dimethylbenzylammonium chloride.

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Compound of Interest

Compound Name: *Dimethylbenzylammonium chloride*

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An In-depth Technical Guide to the Physical and Chemical Properties of Benzalkonium Chloride

Introduction

Benzalkonium chloride (BAC), also known as alkyl*dimethylbenzylammonium chloride* (ADBAC), is a versatile organic salt classified as a quaternary ammonium compound.^[1] It functions as a cationic surfactant and is widely utilized across various industries, including pharmaceuticals, for its broad-spectrum antimicrobial properties.^{[1][2]} BAC is not a single chemical entity but a mixture of alkylbenzyldimethylammonium chlorides, where the alkyl group consists of various even-numbered chain lengths, primarily C12, C14, and C16.^{[1][3][4]} This heterogeneity in the alkyl chain length influences its physical, chemical, and biological properties.^[3]

For researchers, scientists, and drug development professionals, a thorough understanding of BAC's properties is crucial for formulation, stability testing, and ensuring product safety and efficacy. Its primary roles in pharmaceuticals are as a potent bactericidal and fungicidal preservative in multi-dose aqueous formulations for ophthalmic, nasal, and otic use, and as an active ingredient in antiseptic and disinfectant products.^{[5][6][7][8]} This guide provides a detailed overview of the core physical and chemical characteristics of Benzalkonium Chloride, supported by experimental methodologies and diagrams.

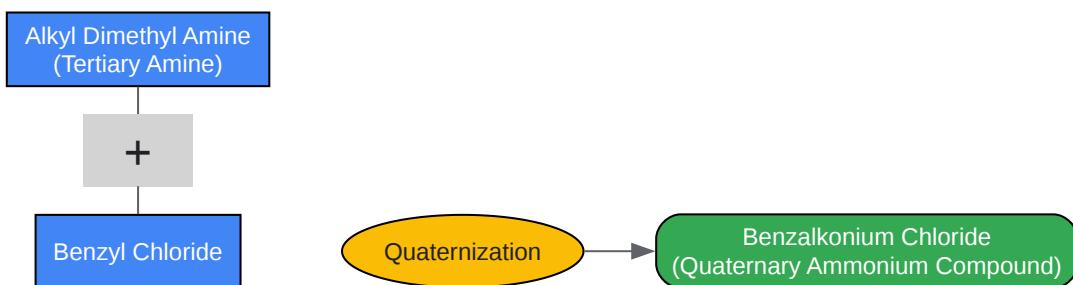
Chemical Identity and Structure

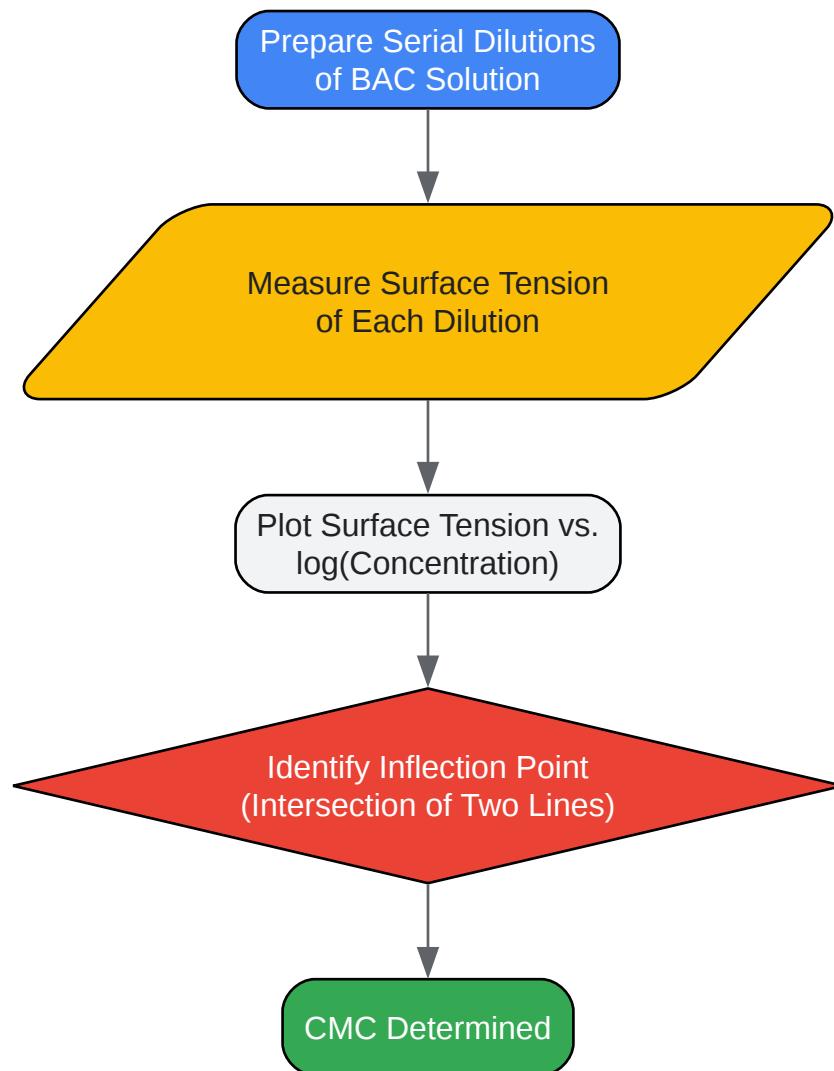
The general chemical formula for Benzalkonium Chloride is $C_6H_5CH_2N(CH_3)_2RCl$, where 'R' represents a homologous mixture of alkyl chains (n-C8H17 to n-C18H37).[3][9] Its structure is amphiphilic, containing a hydrophilic (water-attracting) cationic head and a hydrophobic (oil-attracting) alkyl tail.[2][3]

The key structural components are:

- Quaternary Ammonium Center ($N(CH_3)_2$): A permanently positively charged nitrogen atom that facilitates electrostatic interaction with negatively charged microbial membranes and enhances water solubility.[3]
- Benzyl Group ($C_6H_5CH_2$): A lipophilic group that helps the molecule integrate into the lipid bilayers of microbial membranes.[3]
- Alkyl Chain (R): A long, hydrophobic tail (typically C12-C16) responsible for disrupting the lipid structure of cell membranes, which is central to its antimicrobial activity.[3]
- Chloride Ion (Cl^-): A counterion that provides electrical neutrality to the molecule.[3]

The effectiveness of BAC as an antimicrobial agent is dependent on the alkyl chain length; pharmacopoeias generally recognize that a mixture with a majority of C12 and C14 homologs provides the most effective, broad-spectrum activity.[3]





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